

# Chromoionophore XVII: A Technical Deep Dive into its Molecular Structure and Applications

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## Compound of Interest

Compound Name: *Chromoionophore XVII*

Cat. No.: *B1146901*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Chromoionophore XVII**, also known by its chemical name 1-Hydroxy-4-[4-(2-hydroxyethylsulfonyl)phenylazo]naphthalene-2-sulfonic acid potassium salt, is a specialized organic dye belonging to the class of chromoionophores. These molecules are designed to exhibit a change in their optical properties, such as color, upon binding with a specific ion. This unique characteristic makes them invaluable tools in the development of optical sensors and ion-selective electrodes for a variety of analytical applications. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and functional principles of **Chromoionophore XVII**, tailored for professionals in research and drug development.

## Molecular Structure and Physicochemical Properties

**Chromoionophore XVII** is a complex azo dye with a well-defined molecular architecture that dictates its function as an ion indicator. The molecule consists of a chromophoric azo-naphthalene system linked to a phenyl group bearing a sulfonyl moiety, and it exists as a potassium salt. This structure integrates both an ion-recognition site and a signal-transducing chromophore.

Table 1: Physicochemical Properties of **Chromoionophore XVII**

Property	Value	Reference
Chemical Formula	C <sub>18</sub> H <sub>15</sub> KN <sub>2</sub> O <sub>7</sub> S <sub>2</sub>	
Molecular Weight	474.55 g/mol	
CAS Number	156122-91-7	
Synonyms	1-Hydroxy-4-[4-(2-hydroxyethylsulfonyl)phenylazo]naphthalene-2-sulfonic acid potassium salt, GJM-541	
Appearance	Solid	

While specific experimental data on the UV-Visible absorption spectrum and pKa of **Chromoionophore XVII** are not readily available in the public domain, the general behavior of similar azo dye-based chromoionophores suggests that their absorption spectra are pH-dependent. The protonation state of the hydroxyl and sulfonic acid groups influences the electronic conjugation of the molecule, thereby altering its interaction with light.

## Mechanism of Action: Ion Sensing

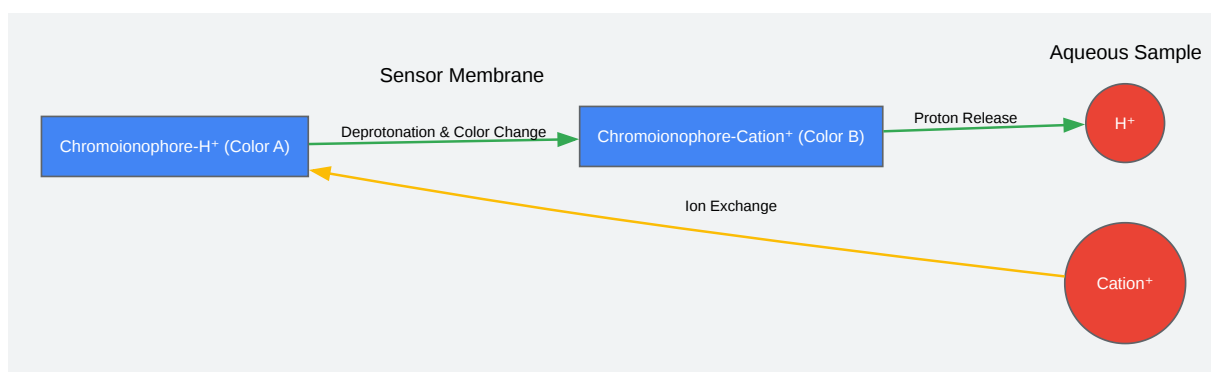
The functionality of **Chromoionophore XVII** as an ion sensor is predicated on a competitive binding or ion-exchange mechanism at the molecular level. In a typical sensor formulation, the chromoionophore is embedded within a polymeric membrane that is permeable to the target ions.

The sensing process can be generalized as follows:

- **Initial State:** In the absence of the target cation (or at low concentrations), the ionophoric sites of **Chromoionophore XVII** are typically protonated. This protonated state corresponds to a specific color or absorbance spectrum.
- **Ion Exchange:** When the sensor is exposed to a sample containing the target cation (e.g., K<sup>+</sup> or other metal ions), an ion exchange occurs. The target cation displaces a proton (H<sup>+</sup>) from the chromoionophore.

- **Optical Signal Transduction:** This deprotonation event alters the electronic structure of the chromophore, leading to a measurable change in its optical properties, such as a shift in the wavelength of maximum absorbance (color change).
- **Equilibrium and Quantification:** The extent of this color change is proportional to the concentration of the target ion in the sample, allowing for quantitative analysis.

This mechanism is a hallmark of many chromoionophores used in optical sensing applications.



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Caption: Ion-exchange mechanism of **Chromoionophore XVII**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and application of **Chromoionophore XVII** are not widely published. However, based on general procedures for similar azo dyes and their use in optical sensors, the following outlines can be inferred.

## General Synthesis of Azo Dye Chromoionophores

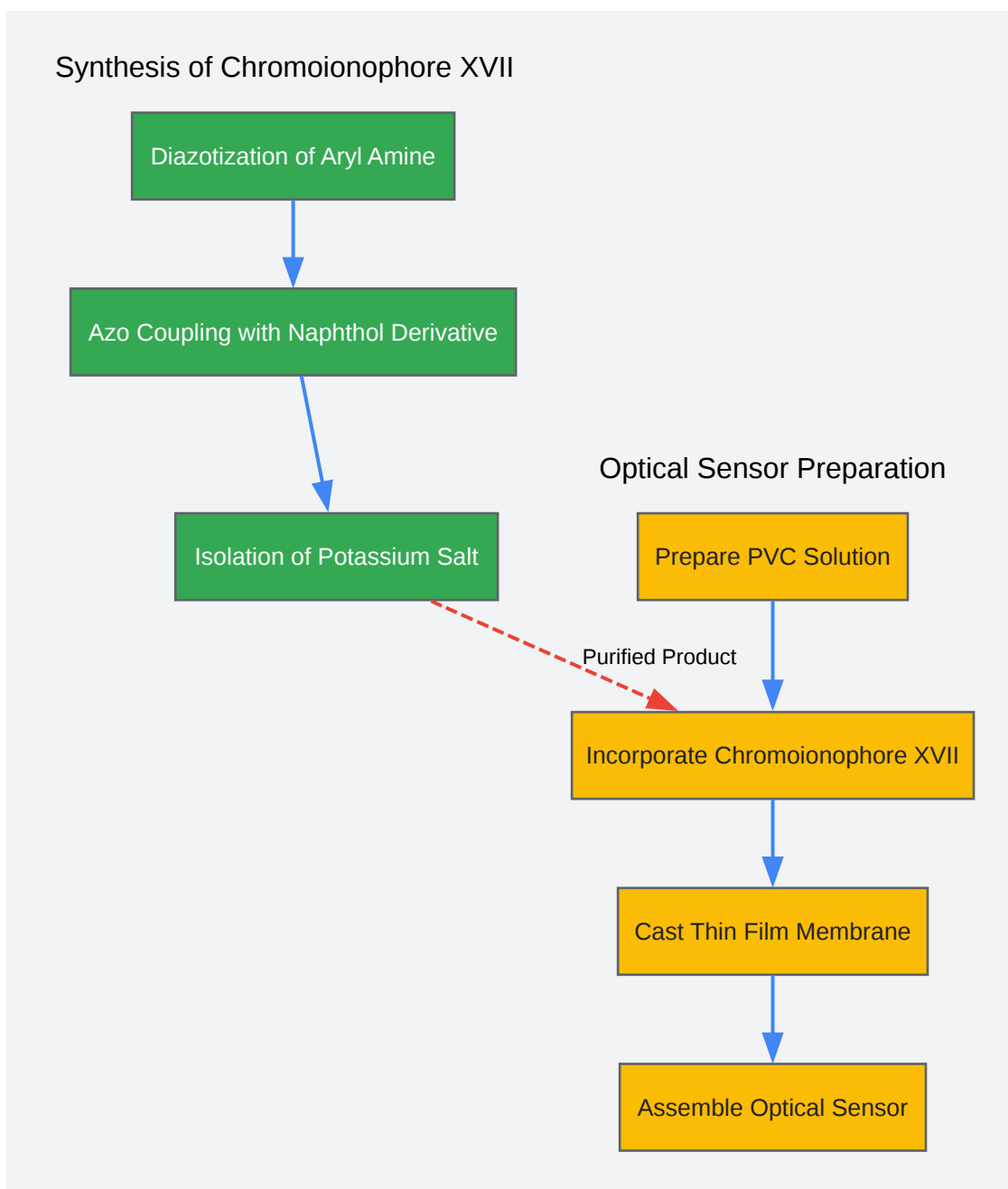
The synthesis of aryl azo compounds like **Chromoionophore XVII** typically involves a two-step diazotization-coupling reaction.

- **Diazotization:** An aromatic amine, in this case, an aniline derivative containing the 2-hydroxyethylsulfonyl group, is treated with a source of nitrous acid (e.g., sodium nitrite in an acidic medium) at low temperatures (0-5 °C) to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then reacted with a coupling agent, which for **Chromoionophore XVII** is 1-hydroxy-2-naphthalenesulfonic acid. The coupling reaction is typically carried out under controlled pH conditions to ensure the desired regioselectivity. The product is then isolated as its potassium salt.

Note: This is a generalized procedure and would require optimization for the specific synthesis of **Chromoionophore XVII**.

## Preparation of an Optical pH-Sensing Membrane

- **Polymer Matrix Preparation:** A polymer such as polyvinyl chloride (PVC) is dissolved in a suitable solvent like tetrahydrofuran (THF) to create a viscous solution.
- **Incorporation of Chromoionophore:** **Chromoionophore XVII** is added to the polymer solution and mixed thoroughly to ensure homogeneous distribution. A plasticizer may also be added to improve the membrane's flexibility and ion-diffusion characteristics.
- **Membrane Casting:** The mixture is cast onto a flat, inert surface (e.g., a glass plate) and the solvent is allowed to evaporate slowly in a controlled environment.
- **Sensor Assembly:** Once the solvent has fully evaporated, the resulting thin, colored membrane can be cut to the desired size and mounted onto a suitable support for use in an optical sensing device.



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Caption: Generalized experimental workflow.

## Applications in Research and Drug Development

While direct applications of **Chromoionophore XVII** in drug development are not extensively documented, its role as a pH and cation indicator suggests several potential areas of utility:

- High-Throughput Screening (HTS): Optical sensors incorporating **Chromoionophore XVII** could be used in HTS assays to monitor changes in ion concentrations or pH that result from the activity of a drug candidate on a target protein, such as an ion channel or transporter.
- Formulation Development: The stability and release characteristics of ion-containing drug formulations could be monitored using sensors based on this chromoionophore.
- In Vitro Diagnostics: As a component of ion-selective electrodes, it can be used for the determination of electrolyte levels in biological fluids, which is crucial in many disease states and for monitoring patient responses to therapy.

## Conclusion

**Chromoionophore XVII** is a specialized chemical tool with significant potential in the field of analytical chemistry, particularly in the development of optical sensors. Its ability to transduce ion-binding events into a visible color change provides a robust mechanism for the detection and quantification of specific ions and pH. While detailed characterization data and specific biological applications are not yet widespread, the fundamental principles of its molecular structure and mechanism of action provide a strong basis for its further exploration and application by researchers, scientists, and drug development professionals. As the demand for sensitive and selective analytical methods continues to grow, the utility of well-designed chromoionophores like **Chromoionophore XVII** is poised to expand.

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